

4-Bromo-2-fluorothiophenol: A Technical Overview for Researchers

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Compound of Interest

Compound Name: **4-Bromo-2-fluorothiophenol**

Cat. No.: **B183962**

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For researchers, scientists, and professionals in drug development, **4-Bromo-2-fluorothiophenol** is a halogenated aromatic thiol with potential applications as a building block in the synthesis of complex organic molecules. This technical guide provides a summary of its known properties and synonyms.

Synonyms and Alternative Names

To facilitate comprehensive literature and database searches, a list of synonyms and alternative names for **4-Bromo-2-fluorothiophenol** is provided below.

Synonym	Source
4-Bromo-2-fluorobenzenethiol	[1][2]
Benzenethiol, 4-bromo-2-fluoro-	[3][4]
4-BROMO-2-FLUOROBENZENE-1-THIOL	[3]
2-fluoro-4-bromothiophenol	[3]
4-Bromo-2-fluoro thiophenol	[5]
4-Bromo-2-fluoro-benzenethiol	[3][5]
SCHEMBL2094551	[3]
CTK0A7527	[3]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-Bromo-2-fluorothiophenol** is presented in the table below. This data is essential for reaction planning, safety assessment, and analytical method development.

Property	Value	Source
CAS Number	174414-93-8	[1] [2]
Molecular Formula	C ₆ H ₄ BrFS	[1] [2]
Molecular Weight	207.06 g/mol	[1] [2]
MDL Number	MFCD09475475	[1]
SMILES	SC1=CC=C(Br)C=C1F	[2]
InChIKey	KENIDQSHNHNYOY- UHFFFAOYSA-N	[3]
XLogP3	2.87690	[3]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	1	[2]
Rotatable Bond Count	0	[2]

Experimental Information

Detailed experimental protocols for the synthesis of **4-Bromo-2-fluorothiophenol** are not readily available in the public domain. However, general synthetic strategies for analogous compounds such as 4-fluorothiophenol and 4-bromothiophenol often involve the reduction of the corresponding benzenesulfonyl chlorides. For instance, the synthesis of 4-fluorothiophenol has been reported via the reduction of p-fluorobenzene sulfonyl chloride. While a specific protocol for **4-Bromo-2-fluorothiophenol** is not available, a logical synthetic approach could be inferred from these related preparations.

Due to the lack of specific published experimental workflows or its involvement in defined signaling pathways, diagrams representing these aspects cannot be provided at this time.

Applications in Research and Drug Development

While specific examples of the integration of **4-Bromo-2-fluorothiophenol** into drug candidates are not widely documented, its structural motifs are of interest in medicinal chemistry. The presence of both bromine and fluorine atoms can influence a molecule's pharmacokinetic and pharmacodynamic properties. Halogens can modulate lipophilicity, metabolic stability, and binding interactions with biological targets. Thiophenol derivatives are also known to participate in various chemical reactions, making them versatile intermediates for the synthesis of more complex molecules. Therefore, **4-Bromo-2-fluorothiophenol** represents a potentially valuable building block for the creation of novel therapeutic agents.

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